

An In-depth Technical Guide to Diphenylchlorosilane: Properties and Applications

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Compound of Interest

Compound Name: Diphenylchlorosilane

Cat. No.: B167933

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Diphenylchlorosilane is a versatile organosilicon compound widely utilized in organic synthesis. Its utility stems from the reactive silicon-chlorine bond, which allows for the introduction of the diphenylsilyl group onto various substrates. This guide provides a concise overview of its fundamental properties and a common application in synthetic chemistry.

Core Properties of Diphenylchlorosilane

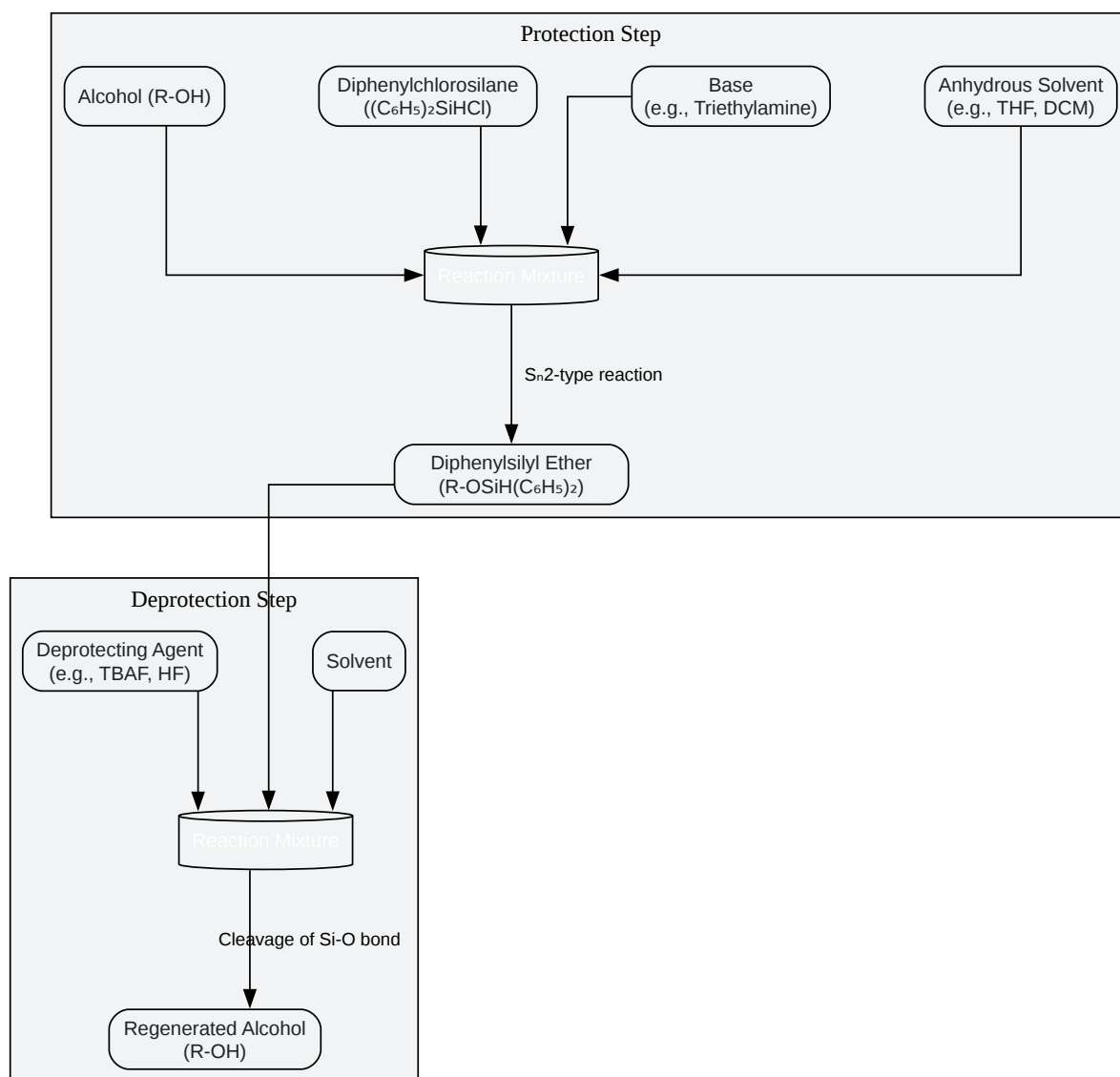
A clear understanding of the fundamental molecular properties of a reagent is crucial for its appropriate application in experimental design. The key quantitative data for **diphenylchlorosilane** are summarized below.

Property	Value
Molecular Formula	C ₁₂ H ₁₁ ClSi[1][2][3]
Molecular Weight	218.76 g/mol [1]
IUPAC Name	Chloro(diphenyl)silane
CAS Number	1631-83-0[1][2][3]

Application in Alcohol Protection: A Synthetic Workflow

A primary application of chlorosilanes in organic synthesis is the protection of hydroxyl groups. [4][5] This strategy is employed to prevent the acidic proton of an alcohol from interfering with subsequent reactions, such as those involving Grignard reagents or other strong bases. [4] The diphenylsilyl ether formed is generally stable under various reaction conditions and can be selectively removed later in the synthetic sequence.

The following diagram illustrates the general workflow for the protection of a generic alcohol (R-OH) using **diphenylchlorosilane**, followed by a deprotection step to regenerate the alcohol.



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General workflow for alcohol protection and deprotection.

Experimental Considerations

Protection of Alcohols: The reaction is typically carried out by treating the alcohol with **diphenylchlorosilane** in the presence of a non-nucleophilic base, such as triethylamine or pyridine.[4] The base serves to neutralize the hydrochloric acid byproduct. The reaction is performed under anhydrous conditions to prevent hydrolysis of the chlorosilane.

Deprotection: The diphenylsilyl ether can be cleaved to regenerate the alcohol. This is commonly achieved using a source of fluoride ions, such as tetrabutylammonium fluoride (TBAF), or by treatment with acid.[5] The choice of deprotection reagent depends on the overall synthetic strategy and the compatibility with other functional groups present in the molecule.

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